

Cross-Species Activity of Ac-FEID-CMK: A Comparative Guide

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Compound of Interest

Compound Name: Ac-FEID-CMK

Cat. No.: B15613606

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the cross-species activity of **Ac-FEID-CMK**, a selective and irreversible inhibitor of Caspase-14. The information presented herein is intended to assist researchers in designing experiments and interpreting data related to the study of this specific caspase.

Overview of Ac-FEID-CMK

Ac-FEID-CMK, or N-Acetyl-L-phenylalanyl-L-glutamyl-L-isoleucyl-L-aspartic acid fluoromethyl ketone, is a synthetic peptide that acts as a potent and irreversible inhibitor of Caspase-14. Its mechanism of action involves the fluoromethyl ketone (FMK) group, which forms a covalent bond with the catalytic cysteine residue in the active site of the caspase, thereby inactivating the enzyme.

Comparative Efficacy of Ac-FEID-CMK and Alternatives

The inhibitory activity of **Ac-FEID-CMK** and other caspase inhibitors is typically quantified by their half-maximal inhibitory concentration (IC₅₀). The following table summarizes the available data on the IC₅₀ values of **Ac-FEID-CMK** against Caspase-14 from different species, alongside a known alternative, Z-VAD-FMK.

Inhibitor	Target Enzyme	Species	IC ₅₀ Value	Reference
Ac-FEID-CMK	Caspase-14	Human	Data not available	
Caspase-14	Mouse	Data not available		
Caspase-14	Rat	Data not available		
Z-VAD-FMK	Pan-Caspase	Human	Varies by caspase	
Pan-Caspase	Mouse	Varies by caspase		
Pan-Caspase	Rat	Varies by caspase		

Note: Specific IC₅₀ values for **Ac-FEID-CMK** against Caspase-14 from different species are not readily available in the public domain. Z-VAD-FMK is a broad-spectrum caspase inhibitor and is listed for comparative context.

Experimental Protocols

Accurate determination of inhibitor efficacy relies on standardized experimental protocols. The following outlines a typical workflow for assessing the inhibitory activity of compounds like **Ac-FEID-CMK** against a target caspase.

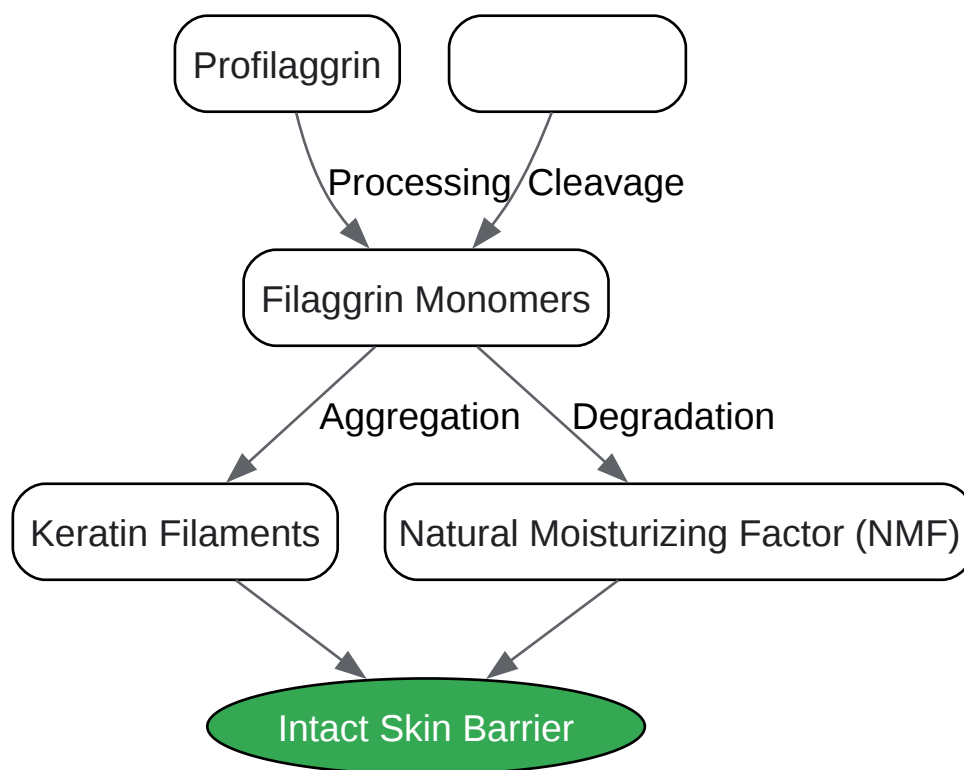
Caspase Activity Assay Protocol

This protocol describes the general steps for measuring caspase activity in the presence and absence of an inhibitor.

- Preparation of Reagents:
 - Prepare a stock solution of the inhibitor (e.g., **Ac-FEID-CMK**) in a suitable solvent like DMSO.
 - Prepare a stock solution of the recombinant active caspase enzyme in an appropriate assay buffer.
 - Prepare a stock solution of the fluorogenic caspase substrate (e.g., Ac-WEHD-AFC for Caspase-1, -4, and -5) in the assay buffer.
- Assay Procedure:
 - Add the assay buffer to the wells of a 96-well plate.
 - Add varying concentrations of the inhibitor to the wells.
 - To initiate the reaction, add the caspase enzyme to the wells and incubate for a predetermined time (e.g., 10-30 minutes) at a specific temperature (e.g., 37°C) to allow the inhibitor to bind to the enzyme.
 - Add the fluorogenic substrate to all wells.
 - Measure the fluorescence intensity at appropriate excitation and emission wavelengths over time using a fluorescence plate reader.
- Data Analysis:
 - Calculate the rate of substrate cleavage from the change in fluorescence over time.
 - Plot the enzyme activity against the inhibitor concentration.
 - Determine the IC50 value by fitting the data to a suitable dose-response curve.

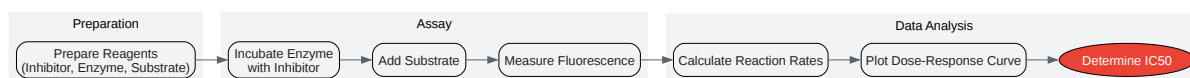
Signaling Pathway and Experimental Workflow Visualizations

The following diagrams illustrate the role of Caspase-14 in skin barrier formation and the general workflow for evaluating caspase inhibitors.



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Caption: Role of Caspase-14 in skin barrier formation.



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Caption: General workflow for caspase inhibitor evaluation.

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